

A Functional Comparison of Allatotropin Orthologs for Researchers and Drug Development Professionals

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An In-depth Guide to the Pleiotropic Actions, Signaling Mechanisms, and Comparative Efficacy of **Allatotropin** Family Peptides

Allatotropins (AT) are a family of insect neuropeptides that play a crucial role in a wide array of physiological processes.[1][2] First identified for their potent stimulatory effect on the biosynthesis of juvenile hormone (JH) by the corpora allata, their functions are now known to extend to myoregulation, immune response, and circadian rhythm modulation.[1][3] This guide provides a comprehensive functional comparison of Allatotropin orthologs, presenting quantitative data, detailed experimental protocols, and visual representations of their signaling pathways and relationships to aid researchers and drug development professionals in this field.

Quantitative Comparison of Allatotropin Orthologs

The functional potency of **Allatotropin** orthologs can be compared by examining their half-maximal effective concentrations (EC50) in various bioassays. These values indicate the concentration of a peptide required to elicit 50% of its maximal effect, with lower values signifying higher potency. The table below summarizes the EC50 values for different **Allatotropin** orthologs in activating their respective receptors, typically measured through calcium imaging or juvenile hormone biosynthesis assays.

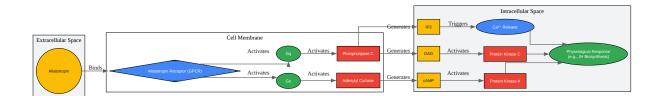


| Ortholog/A nalog | Species | Assay Type | Cell Line | EC50 (nM) | Reference |
|---|--------------------------|------------------------|--------------|---------------------------|-----------------------------|
| Manduca sexta AT (Manse-AT) | Manduca sexta | Calcium Imaging | CHO-PAM28 | 4.0 | (Horodyski et al., 2011) |
| Manduca sexta ATL-I | Manduca sexta | Calcium Imaging | CHO-PAM28 | 0.0085 | (Horodyski et al., 2011) |
| Manduca sexta ATL-II | Manduca sexta | Calcium Imaging | CHO-PAM28 | 0.0372 | (Horodyski et al., 2011) |
| Manduca sexta ATL-III | Manduca sexta | Calcium Imaging | CHO-PAM28 | 3.6 | (Horodyski et al., 2011) |
| Schistocerca gregaria AT (Schgr-AT) | Schistocerca gregaria | Calcium Imaging | CHO-PAM28 | 5.57 | (Loon, 2015) |
| Aedes aegypti AT (Aedae-AT) | Aedes aegypti | Receptor Activation | CHO cells | Low nanomolar range | [4] |
| Bombyx mori AT (Bommo- AT) | Bombyx mori | Receptor Activation | HEK293 cells | ~10 | (Yamanaka et al., 2008) |

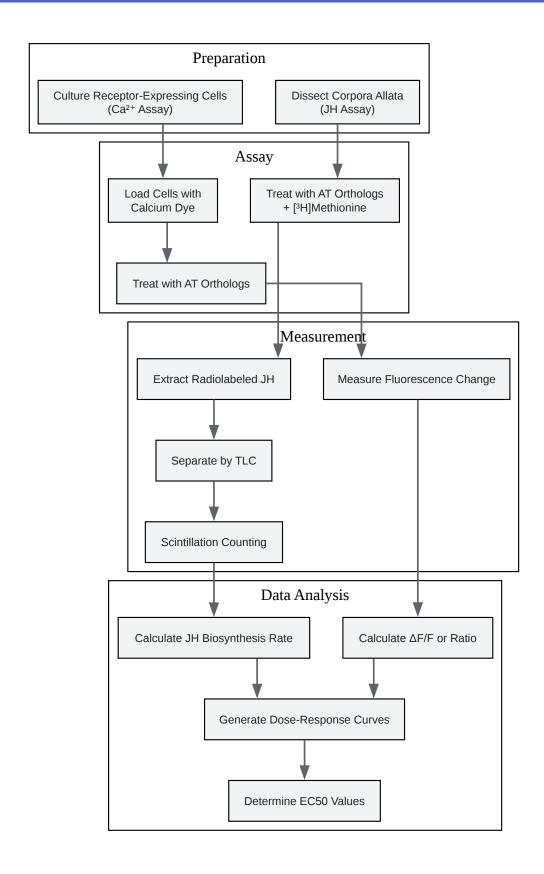
Allatotropin Signaling Pathway

Allatotropin peptides exert their effects by binding to a specific Class A G-protein coupled receptor (GPCR) on the surface of target cells.[3] This interaction initiates intracellular signaling cascades that primarily involve the Gq and Gs protein pathways. Activation of the Gq protein stimulates phospholipase C (PLC), which in turn leads to the production of inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of calcium (Ca2+) from intracellular stores, while DAG activates protein kinase C (PKC). Concurrently, activation of the Gs protein stimulates adenylyl cyclase, leading to an increase in cyclic AMP (cAMP) levels, which in turn activates protein kinase A (PKA). These pathways ultimately lead to the diverse physiological responses attributed to Allatotropin.[3]

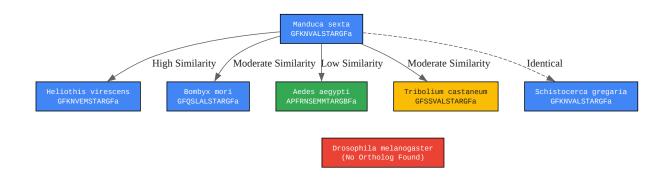












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